

# Scutellarin-7-diglucosidic Acid: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Scutellarin-7-diglucosidic acid*

Cat. No.: *B12098297*

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## Introduction

**Scutellarin-7-diglucosidic acid**, a flavonoid glycoside, is a natural product isolated from the leaves of *Perilla frutescens* (L.) Britt., commonly known as perilla or shiso. This in-depth technical guide provides a comprehensive overview of its chemical identity, related compounds, potential biological activities, and relevant experimental methodologies. The information is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

## Chemical Identity and Synonyms

**Scutellarin-7-diglucosidic acid** is a complex flavonoid. Its core structure is the aglycone scutellarein, a flavone, which is glycosidically linked to two glucuronic acid moieties at the 7-position.

Table 1: Chemical Identifiers for **Scutellarin-7-diglucosidic Acid**

Identifier	Value
CAS Number	150641-65-9[1]
Molecular Formula	C27H26O18
Molecular Weight	638.48 g/mol
IUPAC Name	(2S,3S,4S,5R,6R)-6-[(2S,3R,4S,5S,6S)-6-carboxy-2-[5,6-dihydroxy-2-(4-hydroxyphenyl)-4-oxochromen-7-yl]oxy-4,5-dihydroxyoxan-3-yl]oxy-3,4,5-trihydroxyoxane-2-carboxylic acid[1]
Common Synonyms	Scutellarein-7-O-diglucoside

## Related Compounds

**Scutellarin-7-diglucosidic acid** belongs to a class of flavonoids characterized by the scutellarein aglycone. Several structurally related compounds are found in *Perilla frutescens* and other plant sources. Understanding these related compounds is crucial for comparative studies and for understanding structure-activity relationships.

Table 2: Structurally and Functionally Related Compounds

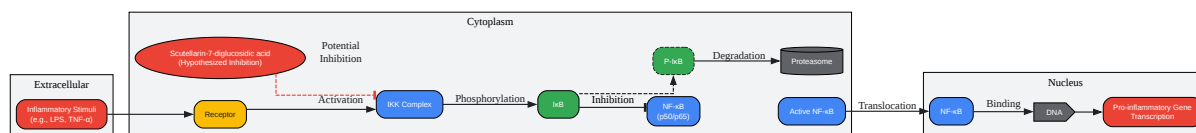
Compound	Aglycone	Glycosidic Moiety at C-7	Natural Source (Examples)	Key Biological Activities (Reported)
Scutellarin	Scutellarein	$\beta$ -D-glucuronide	Scutellaria barbata, Erigeron breviscapus	Anti-inflammatory, neuroprotective, cardioprotective, anticancer[2][3][4]
Scutellarein-7-O-glucoside	Scutellarein	$\beta$ -D-glucose	Scutellaria species	Antioxidant, anti-inflammatory[5]
Luteolin-7-O-diglucuronide	Luteolin	di-glucuronide	Perilla frutescens	Anti-inflammatory (NF- $\kappa$ B inhibition) [6]
Apigenin-7-O-diglucuronide	Apigenin	di-glucuronide	Perilla frutescens	Anti-inflammatory (NF- $\kappa$ B inhibition) [6]
Scutellarein	-	-	Aglycone of various glycosides	Antioxidant, anti-inflammatory, anticancer[7]

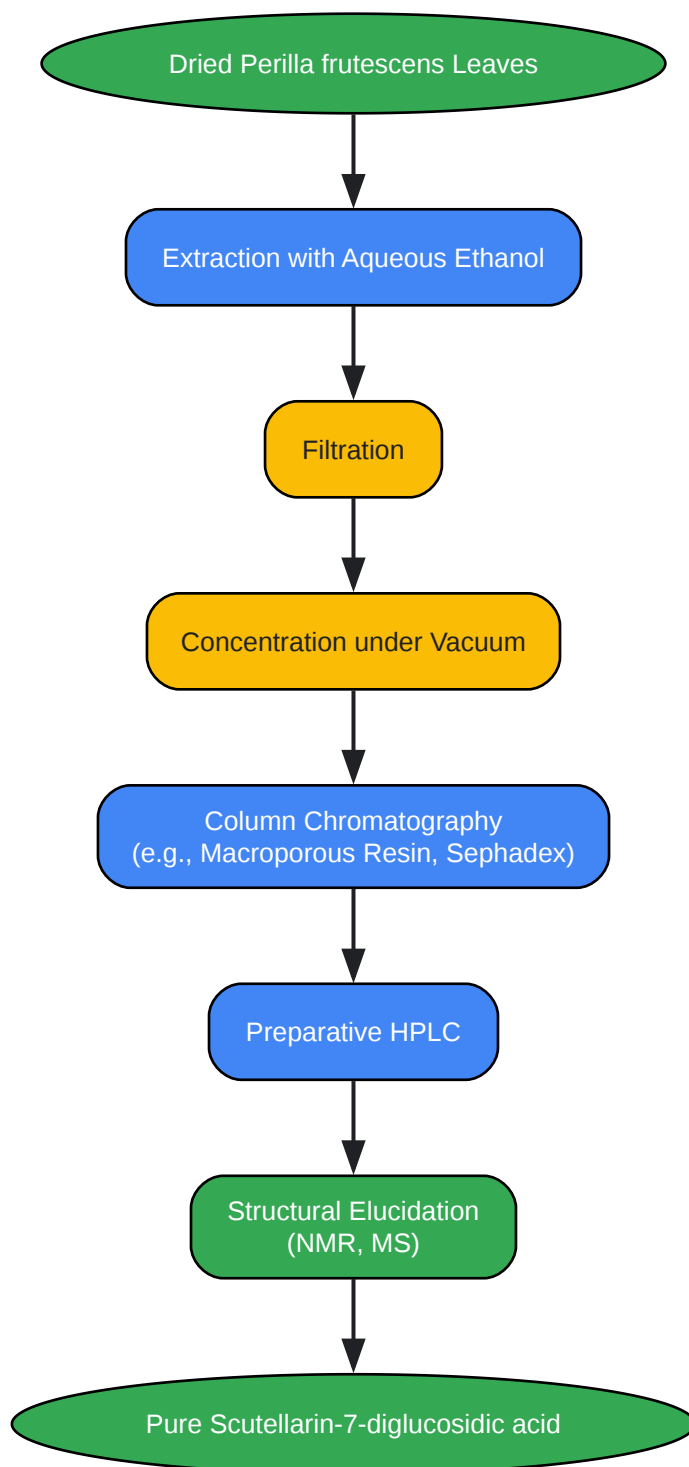
## Potential Biological Activities and Signaling Pathways

Direct experimental studies on the biological activity of **Scutellarin-7-diglucosidic acid** are limited. However, based on the known activities of its constituent parts (scutellarein) and closely related flavonoid diglycosides found in *Perilla frutescens*, its potential pharmacological effects can be inferred. The primary anticipated activity is anti-inflammatory, likely mediated through the inhibition of the NF- $\kappa$ B signaling pathway.

## Anti-Inflammatory Activity and the NF- $\kappa$ B Signaling Pathway

Studies on other flavonoid diglucuronides isolated from *Perilla frutescens*, such as luteolin-7-O-diglucuronide and apigenin-7-O-diglucuronide, have demonstrated anti-inflammatory effects by suppressing the NF- $\kappa$ B pathway[6]. The NF- $\kappa$ B signaling cascade is a critical regulator of the inflammatory response. In its inactive state, NF- $\kappa$ B is sequestered in the cytoplasm by inhibitor of  $\kappa$ B (I $\kappa$ B) proteins. Upon stimulation by pro-inflammatory signals (e.g., cytokines, pathogens), the I $\kappa$ B kinase (IKK) complex phosphorylates I $\kappa$ B, leading to its ubiquitination and subsequent degradation. This allows NF- $\kappa$ B to translocate to the nucleus, where it binds to DNA and promotes the transcription of pro-inflammatory genes, including cytokines, chemokines, and adhesion molecules. It is hypothesized that **Scutellarin-7-diglucosidic acid** may inhibit one or more steps in this pathway, thereby reducing the inflammatory response.





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## References

- 1. bocsci.com [bocsci.com]
- 2. Scutellarin - Wikipedia [en.wikipedia.org]
- 3. Pharmacological effects and the related mechanism of scutellarin on inflammation-related diseases: a review - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Phytochemical Profiling and Bio-Potentiality of Genus Scutellaria: Biomedical Approach - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Design, synthesis and biological evaluation of glucose-containing scutellarein derivatives as neuroprotective agents based on metabolic mechanism of scutellarin in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Anti-Inflammatory Activity of the Constituents from the Leaves of *Perilla frutescens* var. *acuta* - PMC [pmc.ncbi.nlm.nih.gov]
- 7. globethesis.com [globethesis.com]
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